

# 4-Amino-2,5-dichlorophenol molecular structure and weight

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## Compound of Interest

Compound Name: 4-Amino-2,5-dichlorophenol

Cat. No.: B1313016

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## An In-depth Technical Guide to 4-Amino-2,5-dichlorophenol

This guide provides a comprehensive overview of the chemical and physical properties, molecular structure, and synthesis of **4-Amino-2,5-dichlorophenol**, tailored for researchers, scientists, and professionals in drug development.

## Core Properties and Identifiers

**4-Amino-2,5-dichlorophenol** is a yellow crystalline solid compound.<sup>[1]</sup> It serves as a crucial intermediate in the synthesis of various agrochemicals and pharmaceuticals.<sup>[1][2][3]</sup>

## Quantitative Data Summary

The key physicochemical properties of **4-Amino-2,5-dichlorophenol** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>5</sub> Cl <sub>2</sub> NO	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	178.01 g/mol	<a href="#">[4]</a>
CAS Number	50392-39-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	4-amino-2,5-dichlorophenol	<a href="#">[4]</a>
Synonyms	2,5-Dichloro-4-aminophenol	<a href="#">[5]</a>
Appearance	Yellow crystalline solid	<a href="#">[1]</a>
Melting Point	178-179 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Water Solubility	~15 mg/L (at 25 °C)	<a href="#">[1]</a>
Solubility	Soluble in polar organic solvents such as alcohol, ether, and acetic acid.	<a href="#">[1]</a> <a href="#">[2]</a>
SMILES	C1=C(C(=CC(=C1Cl)O)Cl)N	<a href="#">[4]</a>
InChIKey	RLKXVCJBCTCE-UHFFFAOYSA-N	<a href="#">[4]</a>

## Molecular Structure

The molecular structure of **4-Amino-2,5-dichlorophenol** consists of a phenol ring substituted with an amino group and two chlorine atoms.

Caption: 2D molecular structure of **4-Amino-2,5-dichlorophenol**.

## Experimental Protocols

### Synthesis of 4-Amino-2,5-dichlorophenol

A common laboratory-scale synthesis method for **4-Amino-2,5-dichlorophenol** has been documented.[\[2\]](#)[\[3\]](#) The protocol involves the cleavage of a methyl ether group from a precursor molecule.

Objective: To synthesize **4-Amino-2,5-dichlorophenol** from 2,5-dichloro-4-aminoanisole.

Materials:

- 2,5-dichloro-4-aminoanisole (starting material)
- Hydriodic acid (HI)
- Sodium sulfite ( $\text{Na}_2\text{SO}_3$ ) aqueous solution
- Ammonia water (aqueous  $\text{NH}_3$ )

Procedure:

- The starting material, 2,5-dichloro-4-aminoanisole, is heated with hydriodic acid for a period of 5 hours.[2][3]
- After the reaction period, the mixture is cooled, leading to the precipitation of the product.
- The crude product is collected by filtration.
- To remove any residual hydriodic acid, the collected solid is dissolved in an aqueous solution of sodium sulfite ( $\text{Na}_2\text{SO}_3$ ).[2][3]
- Ammonia water is then added to the solution to precipitate the purified **4-Amino-2,5-dichlorophenol**.[2][3]
- The final product is obtained by filtering the precipitate.



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Caption: Workflow for the synthesis of **4-Amino-2,5-dichlorophenol**.

## Applications and Relevance

**4-Amino-2,5-dichlorophenol** is a versatile chemical building block with applications across multiple scientific domains:

- Agrochemicals: It is a known intermediate in the manufacturing of the insecticide lufenuron. [2][3] It also serves as a key component in the synthesis of various antifungal agents for crop protection.[1]
- Medicinal Chemistry: The compound is utilized in the preparation of anti-inflammatory agents.[1]
- Materials Science: Its unique electronic properties make it valuable for synthesizing organic semiconductors used in field-effect transistors.[1]
- Analytical Chemistry: It functions as a building block for creating fluorescent probes to detect specific metal ions and for developing chemosensors for the detection of explosives.[1]

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